

Isomolpan Hydrochloride: Comprehensive Physicochemical Profiling and Pharmacological Methodologies

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Compound of Interest

Compound Name: *Isomolpan hydrochloride*

CAS No.: 100745-12-8

Cat. No.: B1255584

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Executive Summary

Isomolpan hydrochloride (also known by its research code CGS-15855A) is a highly selective dopamine D3 and D2 receptor agonist[1][2]. In neuropharmacological research, it serves as a critical tool compound for dissecting the reciprocal auto- and heteroreceptor-mediated control of neurotransmitter release—particularly within the mesolimbic, mesocortical, and nigrostriatal pathways[1]. This technical guide synthesizes the physicochemical properties of **Isomolpan hydrochloride**, elucidates its mechanistic pathways, and establishes self-validating experimental protocols for its application in both in vitro and in vivo settings.

Physicochemical Profiling and Quantitative Metrics

Understanding the distinction between the free base and the hydrochloride salt form of Isomolpan is critical for accurate molar calculations during formulation and dosing. The hydrochloride salt is highly preferred in aqueous experimental setups due to its enhanced solubility profile compared to the lipophilic free base[2].

Table 1: Comparative Physicochemical Properties

Property	Isomolpan (Free Base)	Isomolpan Hydrochloride
CAS Registry Number	107320-86-5[3]	100745-12-8[2]
Molecular Formula	C ₁₅ H ₂₁ NO ₂ [3]	C ₁₅ H ₂₂ ClNO ₂ (or C ₁₅ H ₂₁ NO ₂ ·HCl)[2]
Molecular Weight	247.33 g/mol [4]	283.79 g/mol [2]
Elemental Analysis	N/A	C: 63.48%, H: 7.81%, Cl: 12.49%, N: 4.94%, O: 11.28% [2]
IUPAC Name	trans-1,3,4,4a,5,10b-hexahydro-4-propyl-2H-[1]benzopyrano[3,4-b]pyridin-9-ol	trans-1,3,4,4a,5,10b-hexahydro-4-propyl-2H-[1]benzopyrano[3,4-b]pyridin-9-ol hydrochloride[2]
SMILES	CCCN1CCC[C@@]2([H])c3cc(ccc3OC[C@@]21[H])O[3]	OC1=CC=C2C([C@@]3([H])([H])N(CCC)CCC3)=C1.[H]Cl[2]

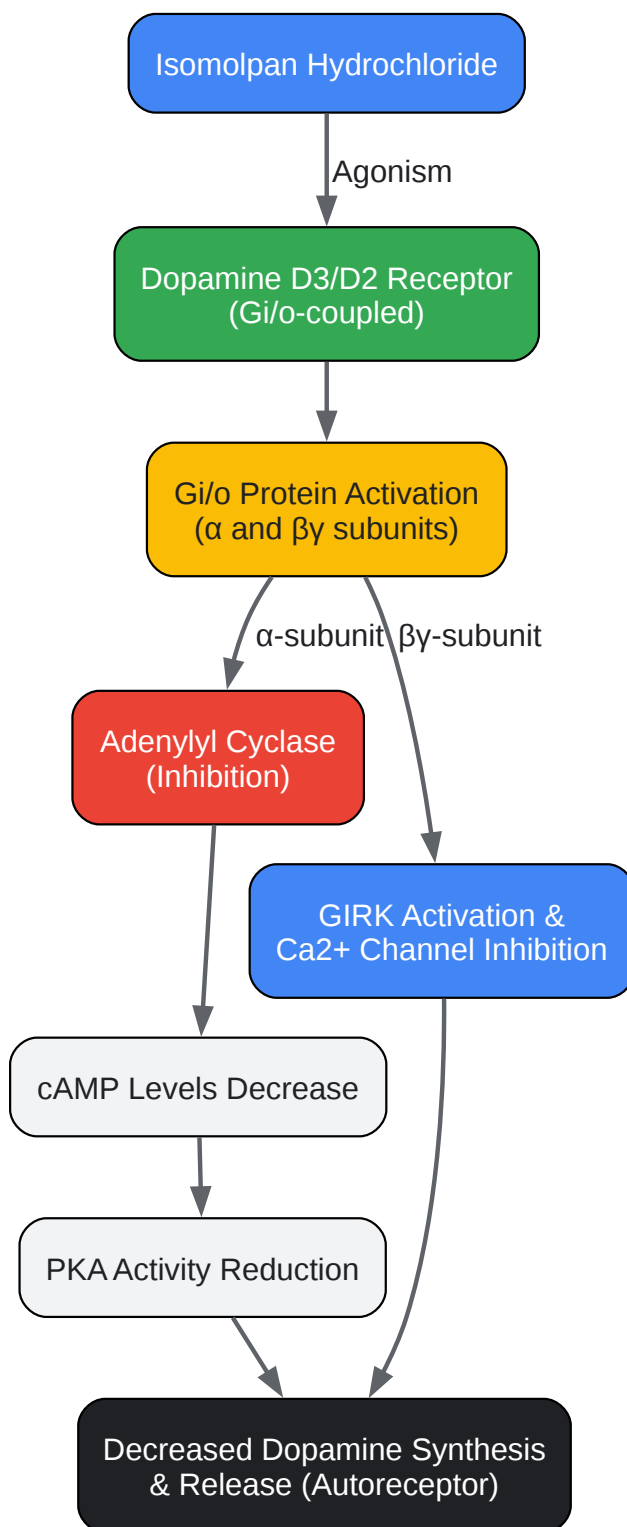
Pharmacodynamics & Mechanistic Pathways

Isomolpan hydrochloride acts as an agonist at dopamine D2 and D3 receptors, which are G-protein coupled receptors (GPCRs) exclusively linked to the G_i/G_o family of heterotrimeric G-proteins[1].

When Isomolpan binds to the D3/D2 autoreceptors located on the presynaptic terminals of dopaminergic neurons, it triggers a conformational change that exchanges GDP for GTP on the Gα_{i/o} subunit. The dissociation of the G-protein complex leads to two primary intracellular events:

- **Adenylyl Cyclase Inhibition:** The Gα_i subunit directly inhibits adenylyl cyclase, reducing the conversion of ATP to cyclic AMP (cAMP), thereby decreasing Protein Kinase A (PKA) activity.
- **Ion Channel Modulation:** The Gβγ dimer directly activates G-protein-coupled inwardly rectifying potassium (GIRK) channels and inhibits voltage-gated calcium channels (VGCCs).

This combined signaling cascade results in membrane hyperpolarization and a reduction in intracellular calcium, which ultimately suppresses the synthesis and exocytotic release of dopamine[1].



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Dopamine D3/D2 receptor Gi/o signaling cascade activated by **Isomolpan hydrochloride**.

Experimental Methodologies (Self-Validating Protocols)

To ensure scientific integrity, the following protocols are designed as self-validating systems. Every step includes a mechanistic justification (causality) and built-in controls to prevent false positives or artifacts.

Protocol A: In Vitro Radioligand Displacement Binding Assay

Objective: Quantify the binding affinity (K_i) of **Isomolpan hydrochloride** at D3 versus D2 receptors.

- Membrane Preparation: Homogenize CHO cells stably expressing human D3 or D2 receptors in 50 mM Tris-HCl buffer (pH 7.4) containing 5 mM EDTA.
 - Causality: EDTA chelates divalent cations, effectively neutralizing endogenous metalloproteases that would otherwise degrade the receptor proteins during homogenization.
- Radioligand Incubation: Incubate 50 μ g of membrane protein with 0.5 nM [3 H]-spiperone and varying concentrations of Isomolpan HCl (10^{-11} to 10^{-5} M) in an assay buffer containing 120 mM NaCl.
 - Causality: D2/D3 receptor conformations are highly sensitive to sodium ions. Maintaining physiological NaCl concentrations ensures the receptors remain in a state representative of in vivo conditions.
- Self-Validating Control (Non-Specific Binding): In parallel wells, add 10 μ M of unlabeled haloperidol.
 - Trustworthiness: Haloperidol saturates all specific D2/D3 binding sites. Any remaining radioactive signal in these wells represents non-specific binding (NSB) to the plastic or

lipid membrane. Subtracting NSB from total binding yields the true specific binding, validating the assay's signal-to-noise ratio.

- Termination & Filtration: Rapidly terminate the reaction by vacuum filtration through GF/B glass fiber filters pre-soaked in 0.1% polyethylenimine (PEI).
 - Causality: PEI is a cationic polymer that neutralizes the negative charge of the glass filters, drastically reducing the non-specific adhesion of the positively charged radioligand to the filter matrix.

Protocol B: In Vivo Microdialysis for Dopamine Quantification

Objective: Measure the in vivo efficacy of Isomolpan in modulating extracellular dopamine release in the prefrontal cortex^[1].

- Stereotaxic Implantation: Implant a concentric microdialysis probe into the target brain region of an anesthetized rat.
- Equilibration: Perfuse artificial cerebrospinal fluid (aCSF) through the probe at a flow rate of 1.5 $\mu\text{L}/\text{min}$ for 120 minutes prior to baseline collection.
 - Causality: Probe insertion causes localized micro-trauma and transient neurotransmitter dumping. A 2-hour equilibration allows the blood-brain barrier to partially stabilize and basal dopamine levels to return to a physiological steady state.
- Administration: Administer **Isomolpan hydrochloride** systemically (e.g., subcutaneous injection).
- Collection & HPLC-ECD Analysis: Collect dialysate fractions every 20 minutes and analyze immediately via High-Performance Liquid Chromatography with Electrochemical Detection (HPLC-ECD).
 - Causality: ECD applies a specific voltage to oxidize monoamines. Because dopamine oxidizes readily at low potentials ($\sim +400$ mV), ECD provides femtomole-level sensitivity without the need for complex fluorescent derivatization steps.

- Self-Validating Control (Histology): Post-experiment, extract the brain, slice, and stain with Cresyl Violet.
 - Trustworthiness: Histological verification of the probe track ensures that the dialysate was collected exclusively from the target region. Data from misplaced probes must be excluded to maintain anatomical validity.



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Self-validating workflow for in vivo microdialysis and dopamine quantification.

Handling, Formulation, and Storage

To maintain the structural integrity and pharmacological potency of **Isomolpan hydrochloride**, strict adherence to storage guidelines is required:

- Solid State Storage: The lyophilized powder should be shipped under ambient temperatures as it is stable for several weeks[2]. Upon receipt, store desiccated in the dark at 0 - 4°C for short-term use (days to weeks), or at -20°C for long-term preservation (months to years)[2].
- Stock Solutions: When reconstituting **Isomolpan hydrochloride** for in vitro assays, use sterile ultra-pure water or DMSO depending on the required stock concentration. Aliquot the stock solution immediately to avoid repeated freeze-thaw cycles, which can lead to compound degradation and unpredictable pharmacological readouts.
- Safety Precautions: Standard laboratory PPE (chemical-resistant gloves, safety glasses, and protective clothing) must be worn. Work should be conducted in a well-ventilated area or fume hood to avoid inhalation of the fine powder[4].

References

- [1]**ISOMOLPAN HYDROCHLORIDE** - Inight Drugs. National Center for Advancing Translational Sciences (NCATS). Available at:[[Link](#)]

- [3]ISOMOLPAN - Global Substance Registration System (GSRS). National Institutes of Health (NIH). Available at:[[Link](#)]
- [4]Isomolpan (CAS 107320-86-5) Safety Data & Overview. HazComFast. Available at:[[Link](#)]

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